

Csf1R-IN-6: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Csf1R-IN-6

Cat. No.: B12418347

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This technical guide provides an in-depth overview of **Csf1R-IN-6**, a potent inhibitor of the Colony-Stimulating Factor 1 Receptor (CSF1R). This document is intended for researchers, scientists, and drug development professionals interested in the chemical properties, biological activity, and experimental evaluation of this compound.

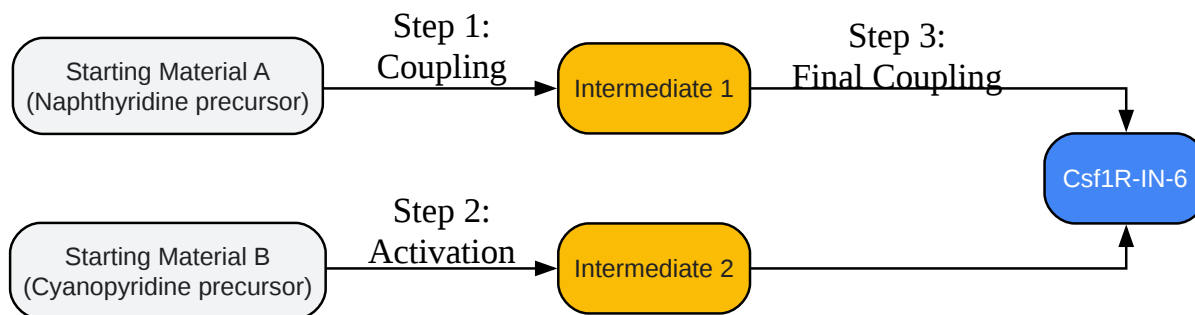
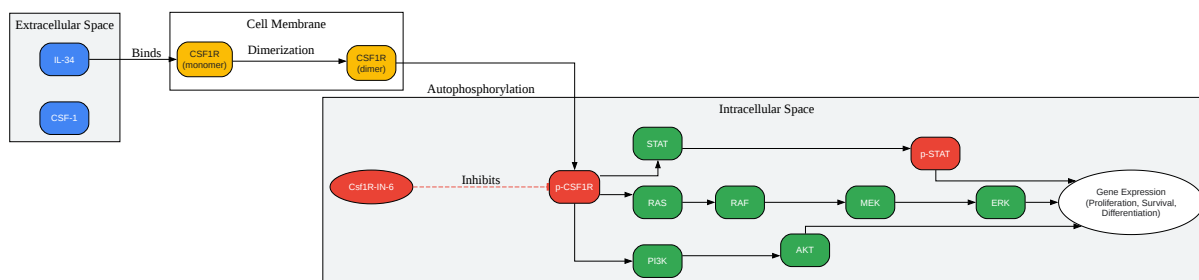
Chemical Properties

Csf1R-IN-6, identified as compound 5 in patent WO2021197276A1, is a small molecule inhibitor with the following chemical properties:

Property	Value
CAS Number	2716184-87-9[1]
Molecular Formula	C ₂₀ H ₁₈ N ₈ O
Molecular Weight	418.41 g/mol
IUPAC Name	N-(5-cyanopyridin-2-yl)-7-((3-fluorobenzyl)oxy)-6-methoxy-3,4-dihydro-1,8-naphthyridine-1(2H)-carboxamide
Physical Properties	Data on melting point, boiling point, and solubility are not publicly available at this time.

Mechanism of Action and Signaling Pathway

Csf1R-IN-6 is a potent inhibitor of CSF1R, a receptor tyrosine kinase crucial for the survival, proliferation, and differentiation of macrophages and other myeloid lineage cells. The binding of its ligands, CSF-1 and IL-34, induces receptor dimerization and autophosphorylation, initiating a cascade of downstream signaling events. Key pathways activated by CSF1R include the PI3K/AKT, MAPK/ERK, and STAT pathways, which collectively regulate cell survival, proliferation, and differentiation. By inhibiting CSF1R, **Csf1R-IN-6** can modulate the activity of tumor-associated macrophages (TAMs) and is being investigated for its potential in cancer therapy.



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References

- 1. Identification of Selective Imidazopyridine CSF1R Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
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